

Personal protective equipment for handling Orotic acid hydrate

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Compound of Interest

Compound Name: Orotic acid hydrate

Cat. No.: B131459

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Essential Safety and Handling Guide for Orotic Acid Hydrate

This guide provides immediate safety and logistical information for researchers, scientists, and drug development professionals handling **Orotic acid hydrate**. The following procedures detail the necessary personal protective equipment (PPE), operational plans, and disposal methods to ensure safe laboratory practices.

Orotic acid hydrate is a compound that requires careful handling due to its potential health hazards. It is irritating to the skin, eyes, and respiratory system.^{[1][2][3][4]} Ingestion and inhalation should be avoided, as it is considered harmful by these routes.^{[1][5]}

Hazard Identification and Personal Protective Equipment

Proper personal protective equipment is mandatory to minimize exposure and ensure safety. The following table summarizes the recommended PPE for handling **Orotic acid hydrate**.

Protection Type	Recommended Equipment	Purpose
Eye Protection	Safety goggles with side-shields or chemical safety goggles.[1][4]	To prevent eye irritation from dust particles.[2][3][4]
Hand Protection	Protective gloves (e.g., nitrile).	To avoid skin contact and irritation.[2][4][5]
Body Protection	Laboratory coat.	To protect skin and personal clothing from contamination.[1][6]
Respiratory Protection	Dust respirator (MSHA/NIOSH approved or equivalent).	To prevent inhalation of dust particles, which can cause respiratory tract irritation.[1][4][5][6]

Operational Plan for Handling Orotic Acid Hydrate

A systematic approach to handling **Orotic acid hydrate** from receipt to disposal is crucial for laboratory safety.

1. Receiving and Storage:

- Upon receipt, inspect the container for any damage or leaks.
- Store in a tightly closed container in a dry, cool, and well-ventilated place.[1][5][7]
- Keep away from heat, sources of ignition, and incompatible materials such as oxidizing agents.[1][2][5]

2. Preparation and Handling:

- All handling should be conducted in a well-ventilated area, preferably within a chemical fume hood to minimize inhalation of dust.[4][5][8]
- Ensure an eyewash station and safety shower are readily accessible.[4]

- Don the appropriate PPE as detailed in the table above before handling the compound.
- Avoid generating dust.[\[3\]](#)[\[7\]](#) If weighing the powder, do so carefully.
- Wash hands thoroughly after handling.[\[2\]](#)[\[3\]](#)

3. In Case of a Spill:

- For small spills, dampen the solid material with water to prevent dust from becoming airborne.[\[9\]](#)
- Carefully sweep or vacuum the material into a suitable, labeled waste container.[\[5\]](#)
- Clean the spill area with soap and water.[\[9\]](#)
- For large spills, evacuate the area and follow emergency procedures.

4. First Aid Measures:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.[\[1\]](#)[\[5\]](#)
- Skin Contact: Remove contaminated clothing and flush skin with plenty of soap and water.[\[1\]](#)[\[4\]](#)[\[5\]](#)
- Inhalation: Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek medical attention.[\[1\]](#)[\[4\]](#)[\[5\]](#)
- Ingestion: Do NOT induce vomiting. Wash out the mouth with water and seek immediate medical attention.[\[1\]](#)[\[4\]](#)[\[5\]](#)

5. Disposal Plan:

- Dispose of waste in a designated and properly labeled container.
- Waste disposal should be carried out by qualified personnel in accordance with all federal, state, and local regulations.[\[1\]](#)[\[2\]](#)

- One disposal method is to dissolve or mix the material with a combustible solvent and burn it in a chemical incinerator equipped with an afterburner and scrubber.[1]

Quantitative Data

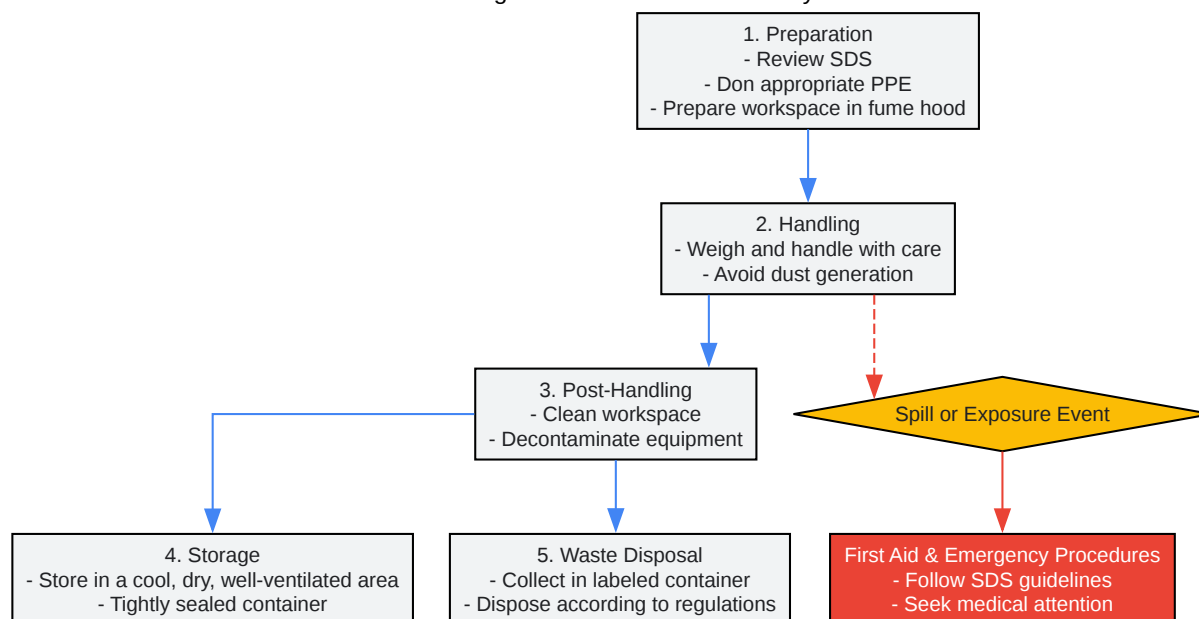
The following table summarizes key quantitative data for **Orotic acid hydrate**.

Property	Value	Reference
Molecular Formula	C ₅ H ₄ N ₂ O ₄ ·H ₂ O	[2]
Molecular Weight	174.11 g/mol	[4]
Melting Point	334 °C / 633.2 °F	[1][2]
Solubility	Slightly soluble in water.	[1][9]
Mouse LD50 (oral)	2000 mg/kg	[1]
Mouse LD50 (intraperitoneal)	841 mg/kg	[1]
Mouse LD50 (intravenous)	770 mg/kg	[1]

Safe Handling Workflow

The following diagram illustrates the logical workflow for the safe handling of **Orotic acid hydrate**.

Safe Handling Workflow for Orotic Acid Hydrate



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References

- 1. cloudfront.zoro.com [cloudfront.zoro.com]
- 2. fishersci.com [fishersci.com]
- 3. carlroth.com [carlroth.com]
- 4. file.medchemexpress.com [file.medchemexpress.com]
- 5. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 6. bio.vu.nl [bio.vu.nl]

- 7. [echemi.com](https://www.echemi.com) [[echemi.com](https://www.echemi.com)]
- 8. [fishersci.com](https://www.fishersci.com) [[fishersci.com](https://www.fishersci.com)]
- 9. OROTIC ACID | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com